

N,N,N',N'-Tetraethylethylenediamine CAS number 150-77-6

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: N,N,N',N'-
Tetraethylethylenediamine

Cat. No.: B1294323

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An In-depth Technical Guide to **N,N,N',N'-Tetraethylethylenediamine** (CAS: 150-77-6)

For Researchers, Scientists, and Drug Development Professionals

Abstract

N,N,N',N'-Tetraethylethylenediamine (TEEDA), identified by CAS number 150-77-6, is a versatile chelating diamine.^{[1][2]} It serves as an effective bidentate ligand in coordination chemistry and as a catalyst and reagent in organic synthesis.^[1] Its applications span from facilitating organometallic reactions to polymer chemistry. This document provides a comprehensive overview of its chemical and physical properties, key applications, experimental protocols, and safety information, tailored for professionals in research and development.

Chemical and Physical Properties

TEEDA is a clear, light yellow liquid with physical and chemical characteristics that make it suitable for a variety of laboratory and industrial applications.^[3] Its key properties are summarized below for easy reference.

Property	Value	Source(s)
CAS Number	150-77-6	[1] [2]
Molecular Formula	C ₁₀ H ₂₄ N ₂	[1] [4]
Molecular Weight	172.31 g/mol	[2]
Appearance	Clear light yellow liquid	[1] [3]
Boiling Point	189-192 °C	[2] [3] [4]
Density	0.808 g/mL at 25 °C	[2] [3] [4]
Refractive Index	n _{20/D} 1.4343	[2] [3] [4]
Purity	≥ 98% (GC)	[1]
Synonyms	TEEDA, N,N,N',N'-Tetraethyl-1,2-ethanediamine	[1] [2] [3]
InChI Key	DIHKMUNUGQVFES-UHFFFAOYSA-N	[2]
SMILES	<chem>CCN(CC)CCN(CC)CC</chem>	[2]

Spectroscopic Data

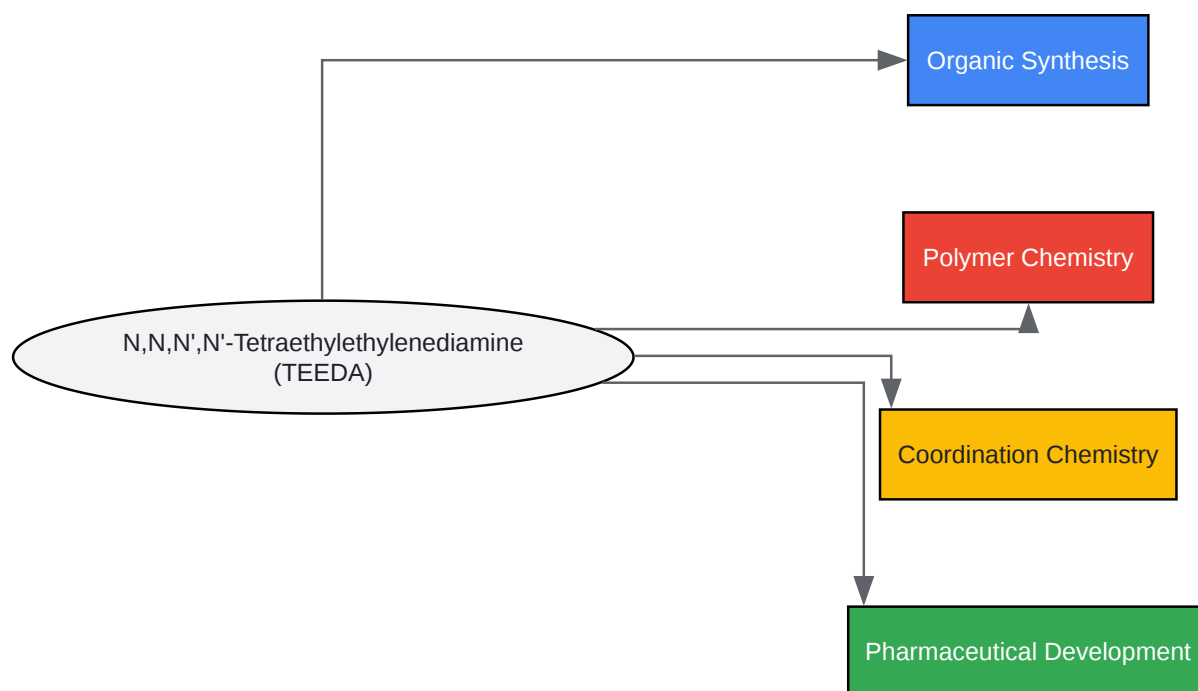
Spectroscopic analysis is crucial for the verification and characterization of TEEDA. The following table indicates the availability of key spectral data.

Spectrum Type	Availability	Source(s)
¹ H NMR	Spectrum available	[5]
¹³ C NMR	Spectrum available	[5]
Mass Spectrometry (MS)	Spectrum available	[5]
Infrared (IR)	Spectrum available	[5]
Raman	Spectrum available	[5]

Key Applications in Research and Development

TEEDA's utility is primarily derived from its function as a strong chelating ligand for metal ions, which enhances their solubility and reactivity in organic solvents.[1][6]

- **Organic Synthesis:** It is widely used as a ligand in various catalytic reactions to improve the efficiency of transformations.[1] It is particularly noted for exhibiting selective β -lithiation during deprotonation with lithiumalkyls.[3]
- **Coordination Chemistry:** As an effective ligand, it facilitates the formation and stabilization of metal complexes, which are critical in catalysis and materials science.[1]
- **Polymer Chemistry:** TEEDA can act as a curing agent for epoxy resins.[1]
- **Pharmaceutical Development:** Its properties make it a valuable intermediate in the synthesis of complex pharmaceutical compounds.[1]
- **Environmental Applications:** It has potential use in the remediation of contaminated sites by aiding in the extraction of heavy metals.[1]

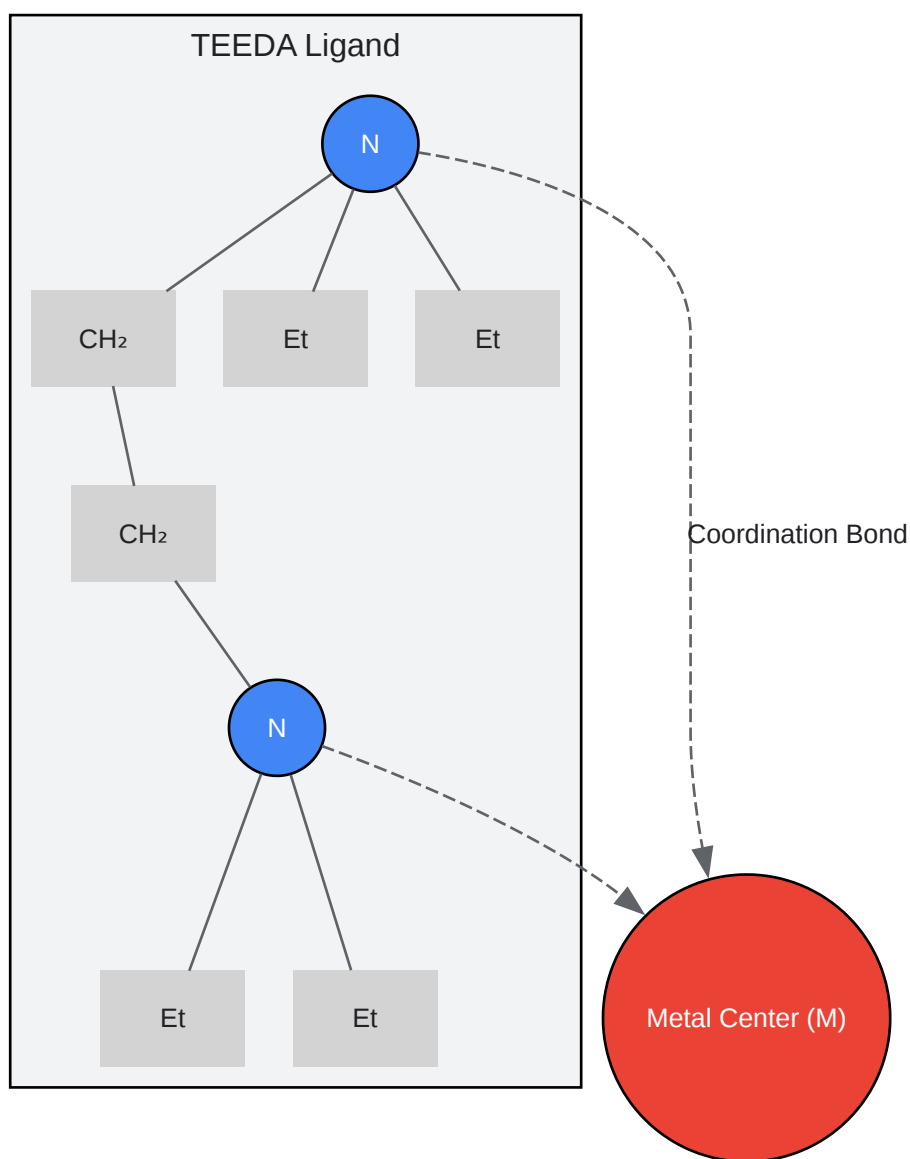


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Caption: Key application areas of TEEDA in scientific research.

Role as a Chelating Ligand

The two nitrogen atoms in the TEEDA molecule act as Lewis bases, allowing it to function as a bidentate ligand that can chelate to a single metal center. This coordination stabilizes the metal ion, alters its electronic properties, and can enhance its catalytic activity.



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Caption: Diagram of TEEDA acting as a bidentate chelating ligand.

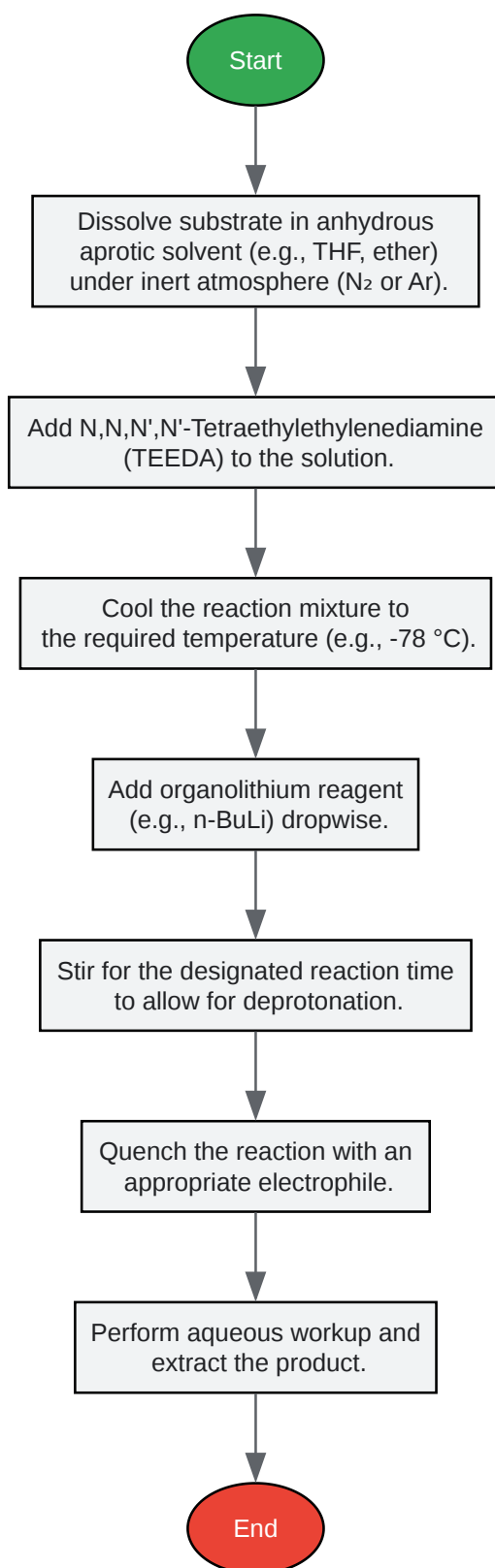
Experimental Protocols

While specific experimental conditions are substrate-dependent, the following sections provide generalized methodologies for common applications of TEEDA.

General Protocol for TEEDA-Mediated β -Lithiation

TEEDA is known to promote selective β -lithiation when used with organolithium reagents.^[3]

This procedure outlines a representative workflow.



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Caption: Experimental workflow for a typical TEEDA-mediated lithiation.

Methodology:

- **Inert Atmosphere:** All glassware should be oven- or flame-dried, and the reaction must be conducted under an inert atmosphere (e.g., Nitrogen or Argon) to prevent quenching of the organolithium reagent by moisture or oxygen.
- **Reagents:** An appropriate anhydrous, aprotic solvent (such as THF or diethyl ether) is chosen. The substrate is dissolved in this solvent.
- **TEEDA Addition:** TEEDA (typically 1-2 equivalents) is added to the solution via syringe.
- **Cooling:** The reaction vessel is cooled to a low temperature, commonly -78 °C (a dry ice/acetone bath), to control the reactivity.
- **Lithiation:** The organolithium reagent (e.g., n-butyllithium) is added slowly (dropwise) to the stirred solution. The reaction is monitored for completion (e.g., by TLC).
- **Quenching:** Upon completion, the reaction is quenched by the addition of a suitable electrophile to react with the newly formed carbanion.
- **Workup and Purification:** The reaction is allowed to warm to room temperature, followed by a standard aqueous workup. The organic product is then extracted, dried, and purified, typically by column chromatography.

Synthesis of Amine Ligands via Intramolecular Dealkylation

TEEDA has been used in the synthesis of other amine ligands through intramolecular dealkylation reactions, often catalyzed by ruthenium complexes.

Methodology:

- **Reaction Setup:** In a suitable reaction vessel, the ruthenium precursor complex (e.g., $[\text{RuCl}_2(\text{diene})]_n$) is combined with TEEDA in a high-boiling solvent.
- **Heating:** The mixture is heated (e.g., to 80 °C) to initiate the dealkylation process.

- **Reaction Progress:** The reaction proceeds via an intramolecular mechanism where an ethyl group is removed from one of the nitrogen atoms, resulting in a new chelating amine ligand with an N-H functionality.
- **Isolation:** After the reaction is complete, the newly formed ligand can be isolated from the reaction mixture after appropriate workup and purification steps.

Safety and Handling

TEEDA is a corrosive and flammable compound that requires careful handling in a laboratory setting.

- **Hazard Codes:** C (Corrosive).[\[3\]](#)
- **Risk Statements:** R34: Causes burns.[\[3\]](#)
- **Safety Statements:**
 - S26: In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.[\[3\]](#)
 - S27: Take off immediately all contaminated clothing.[\[3\]](#)
 - S36/37/39: Wear suitable protective clothing, gloves, and eye/face protection.[\[3\]](#)
 - S45: In case of accident or if you feel unwell, seek medical advice immediately.[\[3\]](#)

Handling Precautions:

- Use in a well-ventilated fume hood.
- Store in a cool, dry place away from ignition sources.
- The compound is moisture-sensitive.[\[3\]](#)
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.

Conclusion

N,N,N',N'-Tetraethylethylenediamine is a chemical of significant interest to the research and development community. Its role as a versatile chelating ligand and synthetic intermediate makes it a valuable tool in organic synthesis, polymer science, and the development of novel pharmaceutical agents. Proper understanding of its properties, applications, and handling procedures is essential for its safe and effective use in a professional research environment.

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- To cite this document: BenchChem. [N,N,N',N'-Tetraethylethylenediamine CAS number 150-77-6]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1294323#n-n-n-n-tetraethylethylenediamine-cas-number-150-77-6\]](https://www.benchchem.com/product/b1294323#n-n-n-n-tetraethylethylenediamine-cas-number-150-77-6)

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